

# Understanding the Compound: An Extrapolated Hazard Profile

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## Compound of Interest

**Compound Name:** 1-(4-Methoxyphenyl)butan-1-amine hydrochloride

**CAS No.:** 1071511-17-5

**Cat. No.:** B1455073

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1-(4-Methoxyphenyl)butan-1-amine belongs to the family of aromatic amines, a class of compounds recognized for their potential physiological effects. The structure combines a benzene ring substituted with both an amine and a methoxy group. This combination dictates its chemical reactivity and, consequently, its toxicological profile. Aromatic amines are known to be readily absorbed through the skin and can exhibit systemic toxicity.<sup>[1][2][3]</sup> The primary concern with many aniline derivatives is their potential to cause methemoglobinemia, a condition that impairs the oxygen-carrying capacity of the blood.<sup>[4][5][6]</sup>

## Inferred GHS Classification

Based on the hazard profiles of similar aromatic amines, 1-(4-Methoxyphenyl)butan-1-amine is anticipated to fall under the following Globally Harmonized System (GHS) classifications.

Anticipated GHS Hazard Classification

Hazard Class	Category	Hazard Statement
<b>Acute Toxicity, Oral</b>	<b>Category 4</b>	<b>H302: Harmful if swallowed.</b>
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.
Carcinogenicity	Category 2	H351: Suspected of causing cancer.[7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[7]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs (spleen, kidneys, liver, blood) through prolonged or repeated exposure.[8]

| Hazardous to the Aquatic Environment, Acute | Category 1 | H400: Very toxic to aquatic life.[9]  
|

Hazard Pictograms:

Signal Word: Danger

## Emergency Response and First-Aid Measures

Rapid and appropriate first aid is critical following exposure to aromatic amines due to their potential for systemic effects and rapid absorption.[3][10]

## In Case of Exposure

- **Inhalation:** Immediately move the affected individual to fresh air.[9][11] If breathing is difficult, administer oxygen. If breathing has ceased, begin artificial respiration at once, avoiding mouth-to-mouth resuscitation if the material was ingested or inhaled.[8] Seek immediate medical attention.[9]
- **Skin Contact:** This is a primary route of exposure. Immediately remove all contaminated clothing, shoes, and jewelry.[8] Wash the affected skin area with copious amounts of soap and water for at least 15-30 minutes.[12] Seek immediate medical attention, as systemic effects can be delayed.[12]
- **Eye Contact:** Immediately flush the eyes with a gentle, steady stream of lukewarm water for at least 15 minutes, holding the eyelids open.[8][9] Remove contact lenses if present and easy to do. An immediate consultation with an ophthalmologist is crucial.
- **Ingestion:** Do NOT induce vomiting.[11] If the person is conscious and alert, rinse their mouth thoroughly with water.[11] Have them drink one or two glasses of water to dilute the substance. Never give anything by mouth to an unconscious person.[13] Seek immediate medical attention. Medical professionals may consider the administration of activated carbon.[9]

## Note to Physicians

Exposure to this compound should be treated similarly to aniline poisoning. The primary concern is methemoglobinemia, which can be identified by cyanosis (a bluish discoloration of the skin and lips).[2][5] Monitor methemoglobin levels, red blood cell counts, and kidney and liver function. Treatment for severe methemoglobinemia may involve the administration of methylene blue.

## Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is essential to minimize the risk of exposure.

## Engineering Controls and Handling Procedures

- **Ventilation:** All work with 1-(4-Methoxyphenyl)butan-1-amine should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[14]

- **Safe Handling:** Avoid all direct contact with the substance. Do not breathe dust, vapor, or mist.[15] Grounding of equipment may be necessary to prevent static discharge.[8] Wash hands and face thoroughly after handling and before eating, drinking, or smoking.[16] An emergency shower and eyewash station must be readily accessible in the immediate work area.[15]

## Storage Requirements

- **Conditions:** Store in a cool, dry, and well-ventilated location, segregated from incompatible materials.[17]
- **Containers:** Keep containers tightly sealed to prevent exposure to air and moisture.[14] Some aromatic amines are sensitive to light and air, darkening over time; storage under an inert atmosphere (e.g., nitrogen or argon) is recommended for long-term stability.[2][18]
- **Incompatibilities:** Store away from strong oxidizing agents, acids, and acid chlorides.[12][15] Aniline and its derivatives can react violently with these substances.[12]

## Personal Protective Equipment (PPE)

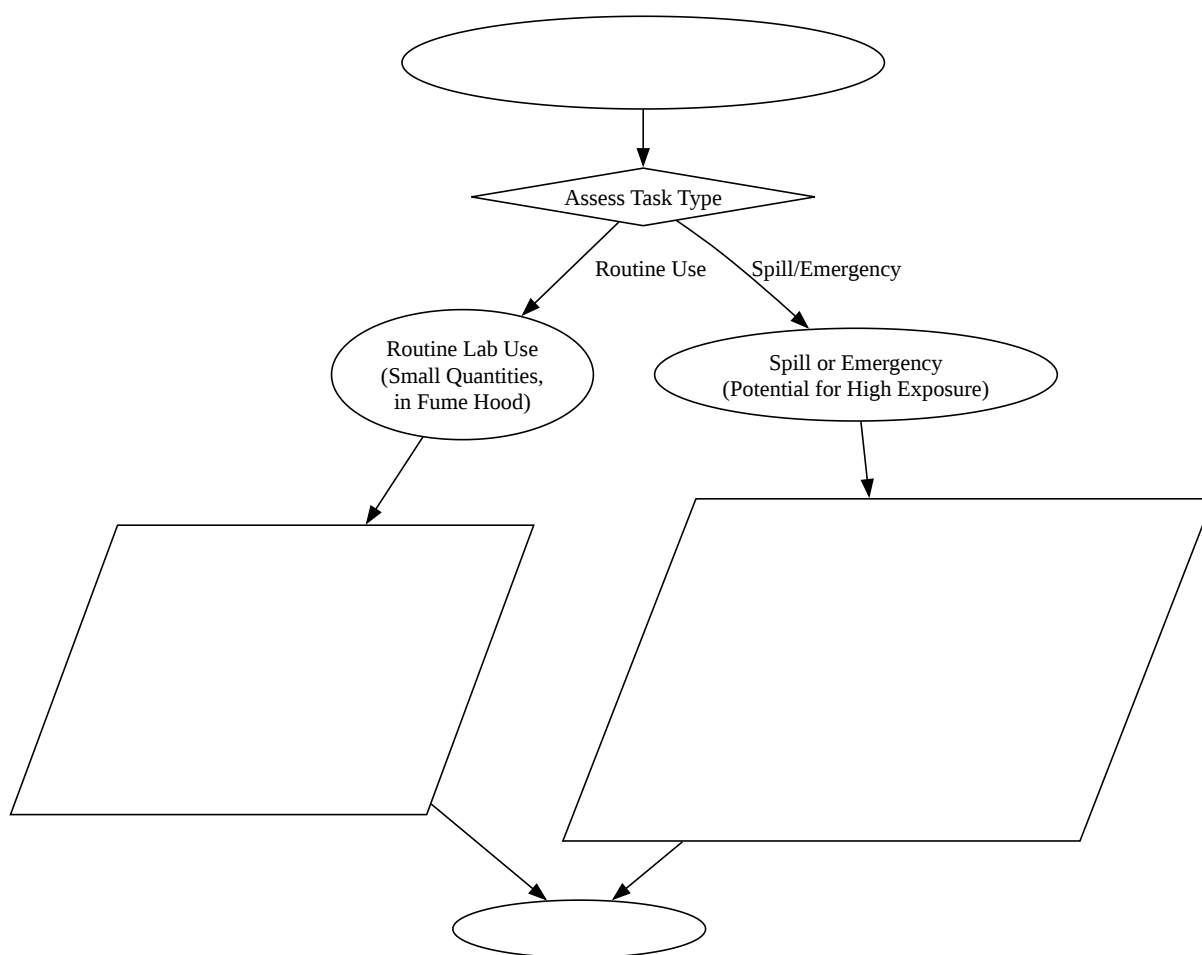
A multi-layered approach to PPE is required to create a reliable barrier against this potentially hazardous material.

### Mandatory PPE

- **Eye and Face Protection:** Wear chemical safety goggles that meet ANSI Z87.1 standards. A full-face shield should be worn over goggles when there is a risk of splashing or aerosol generation.[14][19]
- **Skin and Body Protection:** A flame-retardant lab coat or chemical-resistant coveralls should be worn.[19] Ensure clothing fully covers the arms and legs. Do not wear shorts or open-toed shoes. Shoes must be closed-toed and cover the entire foot.
- **Hand Protection:** Wear chemical-resistant gloves. Nitrile or neoprene gloves are generally recommended for handling aromatic amines.[15][20] Always inspect gloves for tears or punctures before use and practice proper glove removal technique to avoid skin contact.[14] Change gloves immediately if contamination is suspected.

## Respiratory Protection

If engineering controls (like a fume hood) are not sufficient to maintain exposure below acceptable limits, or during emergency situations such as a spill cleanup, a NIOSH-approved respirator is required. A full-face respirator with organic vapor cartridges is recommended for the highest level of protection.[13][15]



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## Accidental Release and Fire-Fighting Measures

## Accidental Release

- **Small Spills:** Evacuate non-essential personnel. Wearing full PPE, absorb the spill with a non-combustible, inert material such as sand, vermiculite, or diatomaceous earth.[9][12] Collect the material into a suitable, sealed container for hazardous waste disposal.[21]
- **Large Spills:** Immediately evacuate the area and alert emergency services.[15] Prevent the spill from entering drains, sewers, or waterways.[1][11] Approach the spill from upwind. Dike the area to contain the material.[1]

## Fire-Fighting

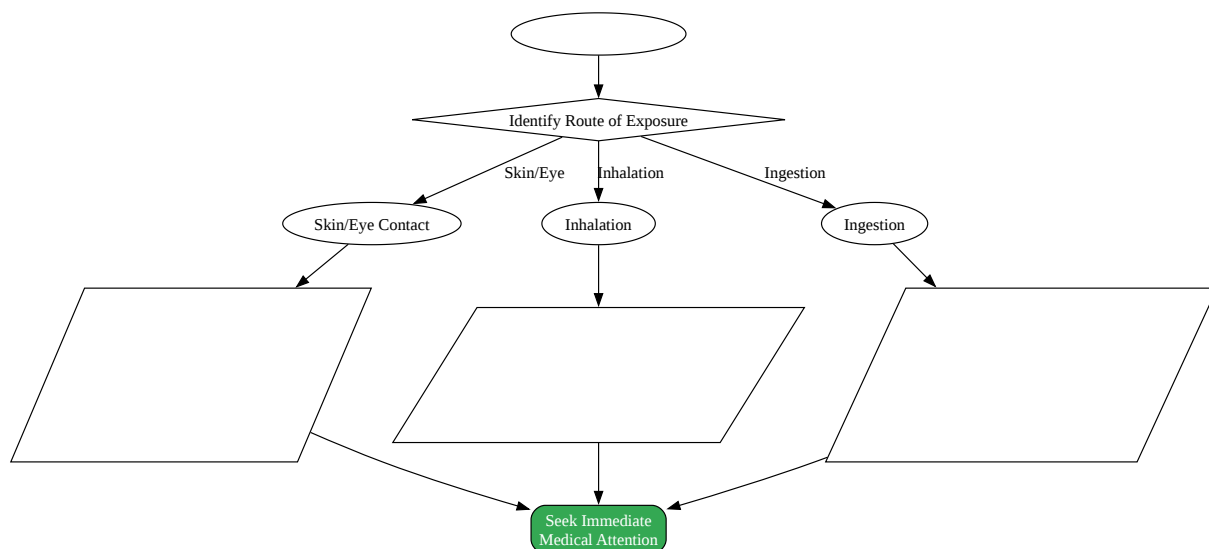
- **Extinguishing Media:** Use dry chemical powder, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or a water spray.[9][11][12] A full water jet may scatter the material and should be avoided.[9]
- **Specific Hazards:** Combustion will produce toxic and corrosive gases, including carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[2][11][12] Vapors may be heavier than air and can travel to an ignition source.[2][12]
- **Protective Equipment:** Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[2][15]

## Toxicological and Physical Properties

### Extrapolated Toxicological Profile

The primary toxicological concerns are based on the known effects of the aniline class of chemicals.

Toxicological Endpoint	Anticipated Effect
Acute Toxicity	Harmful or toxic via oral, dermal, and inhalation routes. The most significant acute systemic effect is methemoglobinemia, leading to cyanosis and hypoxia.[4][5] Symptoms include headache, dizziness, nausea, and fatigue.[12]
Skin Irritation/Corrosion	Expected to be a skin irritant. Prolonged contact may cause dermatitis. Readily absorbed through the skin.[1][8][15]
Eye Irritation/Damage	Causes serious eye irritation. Contact may result in redness, pain, and potential damage.
Sensitization	Aromatic amines can be skin sensitizers, meaning repeated exposure may lead to an allergic skin reaction.[8][9]
Chronic Toxicity	Prolonged or repeated exposure may cause damage to target organs, particularly the spleen, kidneys, liver, and blood.[8] Anemia can occur after repeated exposures.[3]
Carcinogenicity	Classified as a suspected human carcinogen (IARC Group 2B or similar) based on animal data for related anilines.[6][8]
Mutagenicity	Some aniline derivatives are known to be mutagenic.[8]



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## Physical and Chemical Properties

Property	Value / Information
Molecular Formula	C <sub>11</sub> H <sub>17</sub> NO
Molecular Weight	179.26 g/mol
Appearance	Data not available. Likely a liquid or low-melting solid, possibly colorless to yellow or brown.
Odor	Data not available. Likely a characteristic amine-like or fishy odor.[2]
Boiling Point	Data not available.
Melting Point	Data not available.
Solubility	Data not available. Likely slightly soluble in water and soluble in organic solvents.[2]
Vapor Density	Data not available. Expected to be heavier than air.[2]

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